

Designing N-O turn secondary structures in peptides

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Compound of Interest

Compound Name: 2-({[(Tert-butoxy)carbonyl]amino}oxy)butanoic acid

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Application Note: Engineering Conformational Constraints—Design and Synthesis of N-O Turn Peptidomimetics

-Aminoxy Peptides and N-O Turn Secondary Structures

Abstract

The incorporation of non-natural amino acid backbones to induce specific secondary structures is a cornerstone of modern peptidomimetic drug design.[1] Among these,

-aminoxy acids (molecules containing an N–O–C linkage in the backbone) offer a unique ability to form highly stable, predictable turns known as N-O turns. Unlike native

-turns (10-membered rings) or

-turns (7-membered rings), the N-O turn is characterized by a robust 8-membered intramolecular hydrogen bond. This application note provides a comprehensive guide to designing, synthesizing, and validating N-O turn structures, focusing on the "Yang Dan" class of aminoxy peptidomimetics.

Part 1: Structural Basis of the N-O Turn

The 8-Membered Ring Constraint

In native peptides, the amide bond (

) is planar. In

-aminoxy peptides, the insertion of an oxygen atom between the nitrogen and the

-carbon (

) introduces unique stereoelectronic effects.

- The Anomeric Effect: The lone pair repulsion between the nitrogen and oxygen atoms restricts rotation around the N–O bond, creating a rigid local geometry.
- Dipole Minimization: The dipoles of the N–O bond and the adjacent C=O bond align to minimize energy, pre-organizing the backbone.

This pre-organization facilitates a specific intramolecular hydrogen bond between the carbonyl oxygen of residue (

) and the amide proton of residue (

). This forms a stable 8-membered ring, termed the N-O turn.

Secondary Structure Prediction

- Single Incorporation: A single

-aminoxy residue acts as a reverse turn inducer, often mimicking the geometry of a

-turn but with greater proteolytic stability.

- Consecutive Incorporation: Homochiral

-aminoxy peptides fold into a 1.8

-helix (1.8 residues per turn, 8-membered H-bond ring), a structure distinct from the native

-helix (3.6 residues, 13-membered ring).

Part 2: Experimental Protocols

Protocol A: Synthesis of α -Aminoxy Acid Monomers

Rationale: Commercially available aminoxy acids are limited. High-purity monomers must be synthesized via the phthalimide route to prevent over-alkylation of the nitrogen.

Reagents:

- α -Bromo carboxylic acids (chiral starting material determines product chirality with inversion).
- N-Hydroxyphthalimide (NHP).
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) or TEA.
- Hydrazine hydrate.

Step-by-Step Workflow:

- Displacement Reaction:
 - Dissolve α -bromo acid (1.0 eq) and N-hydroxyphthalimide (1.1 eq) in acetonitrile.
 - Add TEA (2.2 eq) dropwise at room temperature.
 - Stir at room temperature (RT) for 12–24 hours.
 - Mechanism:[\[2\]](#)

displacement of the bromide by the N-oxide anion. Note: Configuration is inverted (e.g., L- α -bromo acid yields D-aminoxy precursor).
- Workup:
 - Acidify with 1N HCl, extract with EtOAc. The product is the

-phthaloyl-

-aminoxy acid.

- Deprotection (Hydrazinolysis):
 - Dissolve the phthalimide-protected intermediate in MeOH.
 - Add Hydrazine hydrate (3.0 eq). Reflux for 1 hour or stir at RT for 12 hours.
 - Observation: A white precipitate (phthalhydrazide) will form.
- Purification:
 - Filter off the precipitate.
 - Concentrate filtrate. Recrystallize from EtOH/Water to obtain the free
-aminoxy acid (
).

Protocol B: Solid-Phase Peptide Synthesis (SPPS) of N-O Peptides

Rationale: The aminoxy group (

) is a "super-nucleophile" due to the

-effect, but the resulting hydroxamate linkage is sensitive to base. Standard Fmoc protocols require modification.

Resin: Rink Amide resin (for C-terminal amides) or 2-Chlorotrityl chloride resin (for C-terminal acids).

Coupling Cycle:

- Fmoc-Protection (Optional): If stepwise control is needed, protect the free aminoxy acid with Fmoc-OSu before loading. However, direct coupling of the free aminoxy acid to the resin-bound peptide is often more efficient.

- Coupling Reagents:
 - Activator: DIC (Diisopropylcarbodiimide) / HOAt (1-Hydroxy-7-azabenzotriazole).
 - Avoid: HBTU/HATU with excess base for long periods, as this can lead to over-acylation of the hydroxamate nitrogen.
- Procedure:
 - Pre-activate the Fmoc-amino acid (or Fmoc-aminoxy acid) (3 eq) with DIC (3 eq) and HOAt (3 eq) in DMF for 5 mins.
 - Add to the resin-bound free amine (or aminoxy group).
 - Shake for 2–4 hours (aminoxy coupling is slower than amine coupling).
- Deprotection:
 - 20% Piperidine in DMF (Standard Fmoc removal).
 - Note: The N-O bond is stable to piperidine.

Protocol C: Structural Validation via NMR

Rationale: X-ray crystallography is ideal but difficult. Solution-state NMR is the standard for validating the N-O turn via hydrogen bonding metrics.

Experiment: DMSO-

Titration / Temperature Coefficient.

- Sample Prep: Dissolve peptide (2–5 mM) in
(non-polar baseline).
- Titration: Gradually add DMSO-
(a strong H-bond acceptor).
- Measurement: Record ^1H -NMR at each step.

- Analysis:
 - Solvent Exposed Protons: Chemical shift () moves downfield rapidly as DMSO forms H-bonds with them.
 - H-Bonded Protons (Turn): Chemical shift remains relatively constant (ppm/vol%) because they are "locked" in the intramolecular 8-membered ring.
- Temperature Coefficient:
 - Measure from 298K to 323K in 5K increments.
 - Criterion: A coefficient () indicates a stable, intramolecularly hydrogen-bonded amide proton.

Part 3: Data Visualization

Figure 1: Structural Logic of N-O Peptidomimetics

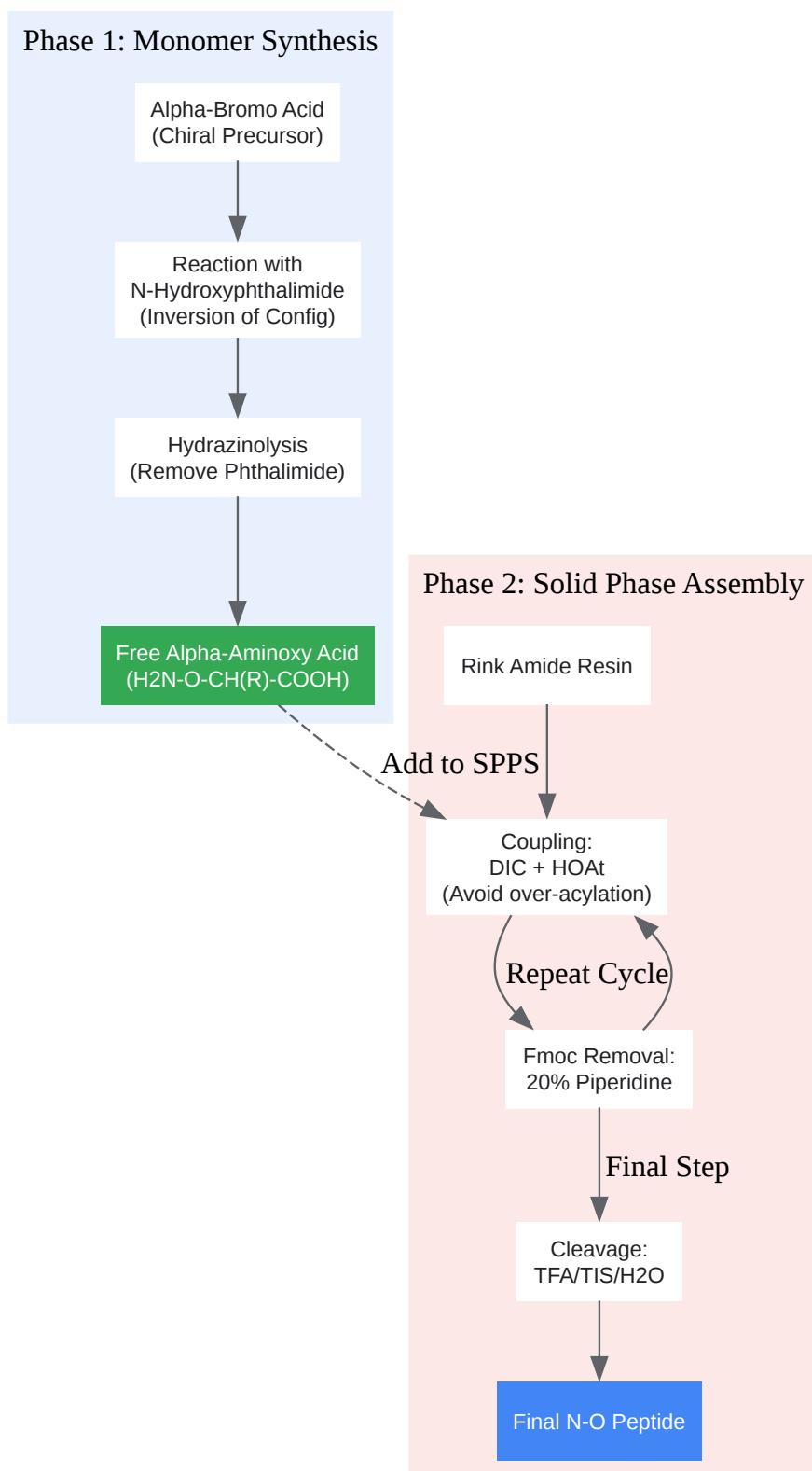
Caption: Comparison of native peptide instability versus the rigidified N-O turn structure, leading to enhanced drug properties.



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Figure 2: Synthesis Workflow for Aminoxy Peptides

Caption: Step-by-step protocol for synthesizing aminoxy monomers and assembling them via SPPS.



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Part 4: Summary of Key Parameters

Parameter	Native -Turn	N-O Turn (-Aminoxy)	Significance
H-Bond Ring Size	10-membered	8-membered	Tighter turn, higher rigidity.
H-Bond Donor	Amide NH ()	Amide NH ()	Local constraint stabilizes the fold.
Residues per Turn	~4	1.8	Forms a 1.8 helix if repeated.
Proteolytic Stability	Low (mins)	High (24h)	N-O bond is not recognized by proteases.
Key NMR Signal		Low	Confirms solvent shielding of NH.

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